

Personal protective equipment for handling Methyl Orsellinate

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Compound of Interest

Compound Name: Methyl Orsellinate

Cat. No.: B104450

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Operational Guide: Safe Handling of Methyl Orsellinate

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl Orsellinate**. The following procedural guidance outlines the necessary personal protective equipment (PPE), safe handling protocols, emergency procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

Methyl Orsellinate is classified as harmful and requires careful handling. The primary hazards are associated with acute toxicity through inhalation, skin contact, or ingestion.^[1]

| Hazard Classification | GHS Code | Hazard Statement |
|----------------------------|------------|------------------------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled |
| Signal Word | Warning | |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood and readily accessible safety shower and eye wash stations, must be in place before handling.^[1]

| Protection Type | Required Equipment | Specifications |
|------------------------|-------------------------------|--|
| Eye/Face Protection | Safety Goggles | Must be equipped with side-shields to protect against splashes. ^[1] |
| Hand Protection | Protective Gloves | Chemically resistant, impervious gloves (e.g., Nitrile, Neoprene). ^{[1][2]} |
| Body Protection | Impervious Clothing | A lab coat or chemical-resistant apron to prevent skin contact. ^[1] |
| Respiratory Protection | Not required under normal use | Use only in a well-ventilated area or chemical fume hood. ^[1] ^[3] If ventilation is inadequate or dust/aerosols are generated, a respirator may be necessary. |

Operational and Disposal Plans

Step-by-Step Safe Handling Protocol

- Preparation:
 - Ensure work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[1]
 - Locate and verify the functionality of the nearest safety shower and eyewash station.^[1]
 - Assemble all necessary equipment and reagents before handling the compound.
 - Do not eat, drink, or smoke in the handling area.^[1]

- Handling:
 - Don the required PPE as specified in the table above.[\[1\]](#)
 - When weighing or transferring the solid, avoid the formation of dust.[\[3\]](#)
 - Avoid all direct contact with the substance.[\[3\]](#) Avoid breathing in any dust, fumes, or vapors.[\[1\]](#)
 - Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)
- Accidental Release Measures:
 - In case of a spill, evacuate non-essential personnel from the area.[\[1\]](#)
 - Ensure adequate ventilation.[\[1\]](#)
 - Wearing full PPE, absorb the spill with an inert, non-combustible material such as diatomite or universal binders.[\[1\]](#)
 - Collect the absorbed material into a suitable, sealed container for disposal.[\[3\]](#)
 - Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[1\]](#)
 - Prevent spilled material from entering drains or waterways.[\[1\]](#)

Waste Disposal Plan

All waste materials must be disposed of in accordance with federal, state, and local environmental regulations.[\[1\]](#)[\[4\]](#)

- Chemical Waste:
 - Collect unused **Methyl Orsellinate** and contaminated absorbent materials in a clearly labeled, sealed container.
 - Do not mix with other waste streams.[\[4\]](#)
- Contaminated PPE:

- Contaminated gloves, lab coats, and other disposable materials should be placed in a designated hazardous waste container.
- Contaminated clothing must be washed before reuse.^[1]

Emergency Procedures: First Aid

Immediate action is critical in the event of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | 1. Immediately move the affected person to fresh air. ^[1] 2. If breathing is difficult or has stopped, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. ^[1] 3. Seek immediate medical attention. ^[5] |
| Skin Contact | 1. Immediately remove all contaminated clothing. ^[1] 2. Rinse the skin thoroughly with large amounts of soap and water. ^{[1][5]} 3. If irritation persists, call a physician. ^[3] |
| Eye Contact | 1. Immediately flush the eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure complete rinsing. ^{[1][6]} 2. Remove contact lenses if present and easy to do. ^[1] 3. Promptly call a physician. ^[1] |
| Ingestion | 1. Wash out the mouth with water. ^[1] 2. Do NOT induce vomiting. ^[1] 3. Call a physician or poison control center immediately. ^[1] |

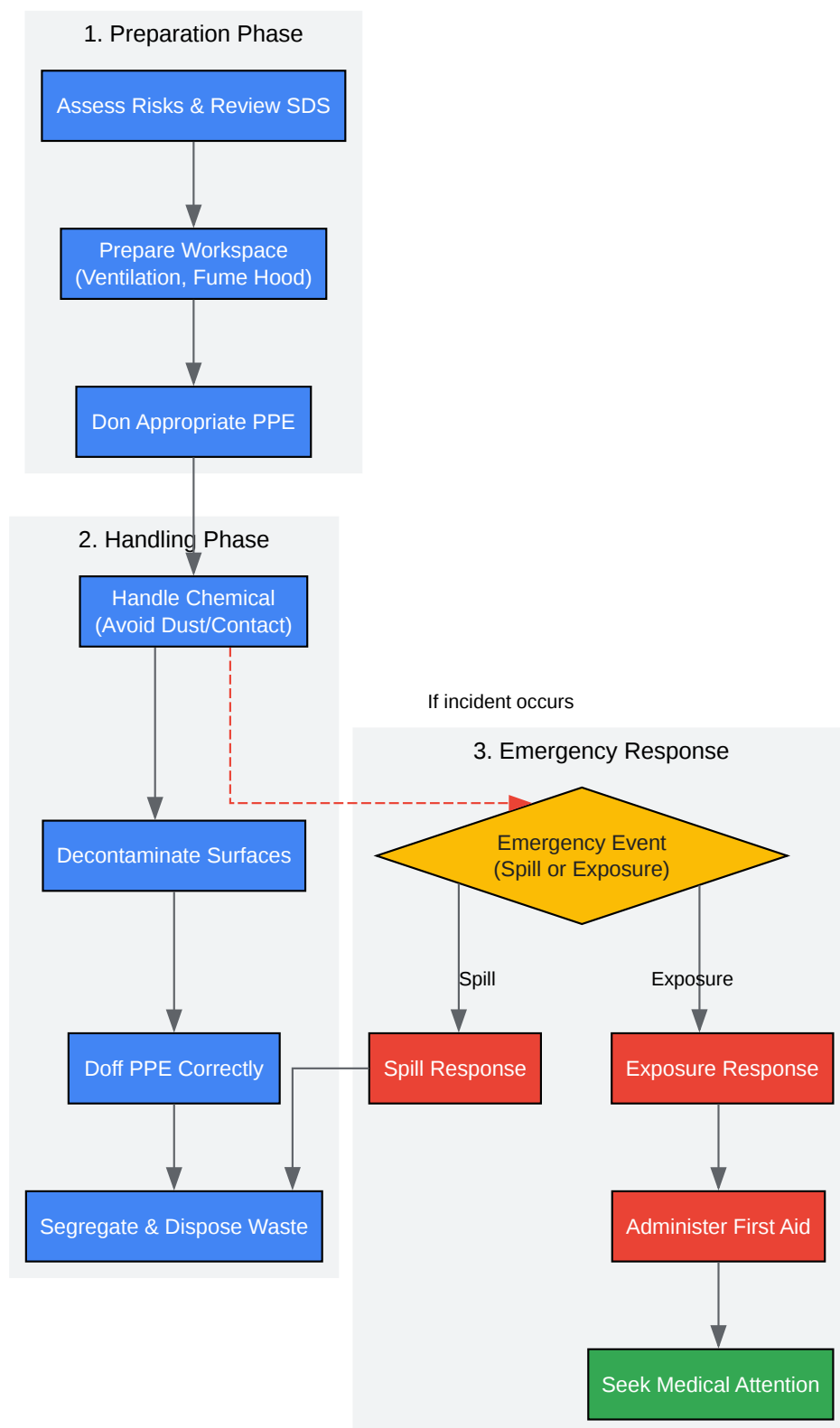
Quantitative Data and Properties

The following table summarizes key physical and chemical properties of **Methyl Orsellinate**.

| Property | Value |
|-------------------|--|
| Appearance | Solid[1] |
| Molecular Formula | C ₉ H ₁₀ O ₄ [1][7] |
| Molecular Weight | 182.17 g/mol [7][8] |
| Melting Point | 141-142 °C[1] |
| Boiling Point | 339 °C at 760 mmHg[1] |

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for safely handling **Methyl Orsellinate**, from preparation to emergency response.



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- To cite this document: BenchChem. [Personal protective equipment for handling Methyl Orsellinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104450#personal-protective-equipment-for-handling-methyl-orsellinate]

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